

Application Notes and Protocols for 13-Dehydroxyindaconitine as a Chemical Standard

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Compound of Interest

Compound Name: 13-Dehydroxyindaconitine

Cat. No.: B600488

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the use of **13-Dehydroxyindaconitine** as a chemical standard in research and drug development. Detailed protocols for its handling, preparation, and analysis are outlined to ensure accurate and reproducible results.

Introduction

13-Dehydroxyindaconitine is a naturally occurring diterpenoid alkaloid isolated from the roots of *Aconitum kusnezoffii* Reichb[1]. As a well-characterized compound, it serves as an essential reference standard in various scientific applications, including natural product chemistry, pharmacology, and quality control processes in the pharmaceutical industry[1]. Its known biological activities, such as antioxidant, anti-inflammatory, and anticancer effects, also make it a valuable tool for mechanistic studies[1][2].

Physicochemical Properties and Data

Proper characterization of a chemical standard is fundamental to its application. The key physicochemical data for **13-Dehydroxyindaconitine** are summarized in the table below.

Property	Value
Molecular Formula	C ₃₄ H ₄₇ NO ₉ [1][3]
Molecular Weight	613.74 g/mol [1]
CAS Number	77757-14-3[3]
Purity (typical)	≥98%[1]
Appearance	White to off-white powder
Solubility	Soluble in methanol, ethanol, DMSO
Storage	Store at -20°C for long-term stability[3]

Applications in Research and Drug Development

13-Dehydroxyindaconitine is a versatile chemical standard with a range of applications:

- **Reference Standard in Phytochemical Analysis:** Used for the identification and quantification of this specific alkaloid in plant extracts and herbal preparations.
- **Pharmacological Research:** Employed in studies investigating its antioxidant, anti-inflammatory, and anticancer properties to elucidate its mechanism of action[1].
- **Drug Discovery and Development:** Serves as a reference compound in the development of new therapeutic agents based on natural products[1].
- **Quality Control:** Utilized as a marker compound for the standardization of herbal medicinal products containing Aconitum species.

Experimental Protocols

Preparation of Standard Stock Solutions

Accurate preparation of stock solutions is critical for quantitative analysis.

Materials:

- **13-Dehydroxyindaconitine** powder (≥98% purity)

- Analytical balance
- Volumetric flasks (Class A)
- Methanol (HPLC grade) or DMSO
- Pipettes and tips

Protocol:

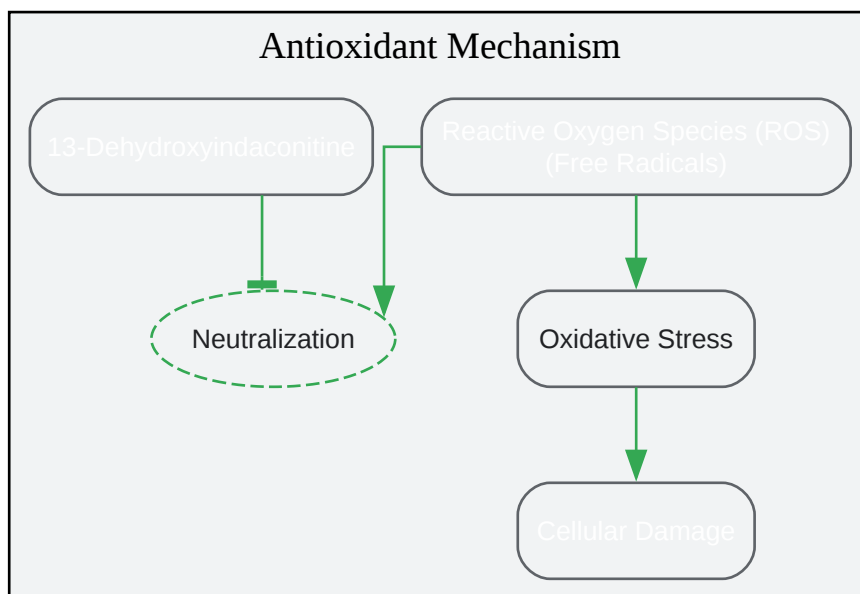
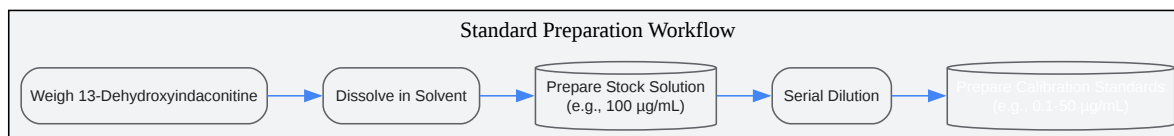
- Allow the vial of **13-Dehydroxyindaconitine** to equilibrate to room temperature before opening to prevent moisture condensation.
- Accurately weigh a specific amount of the powder (e.g., 1.0 mg) using an analytical balance.
- Transfer the weighed powder to a volumetric flask (e.g., 10 mL).
- Add a small amount of the chosen solvent (e.g., 5 mL of methanol) to dissolve the powder completely. Sonication may be used to aid dissolution.
- Once dissolved, add the solvent to the mark on the volumetric flask.
- Cap the flask and invert it several times to ensure a homogenous solution. This results in a stock solution of a known concentration (e.g., 100 µg/mL).
- Store the stock solution in a tightly sealed, light-protected container at -20°C.

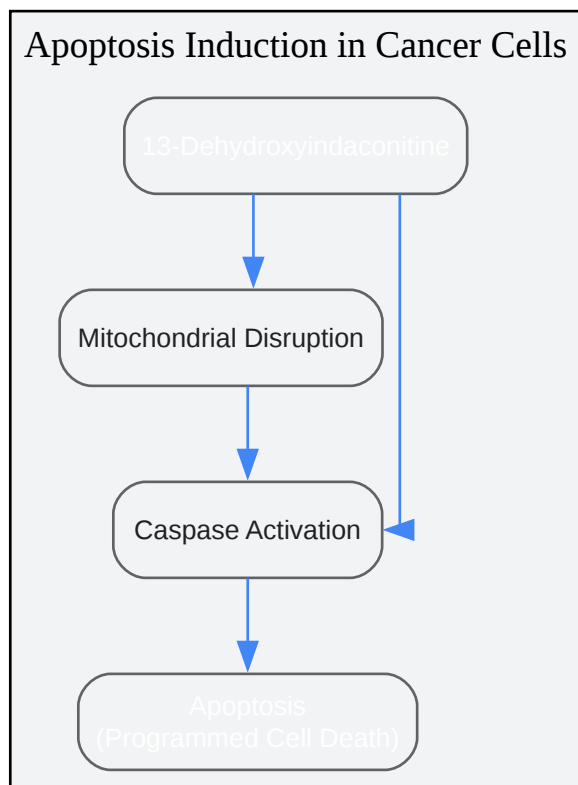
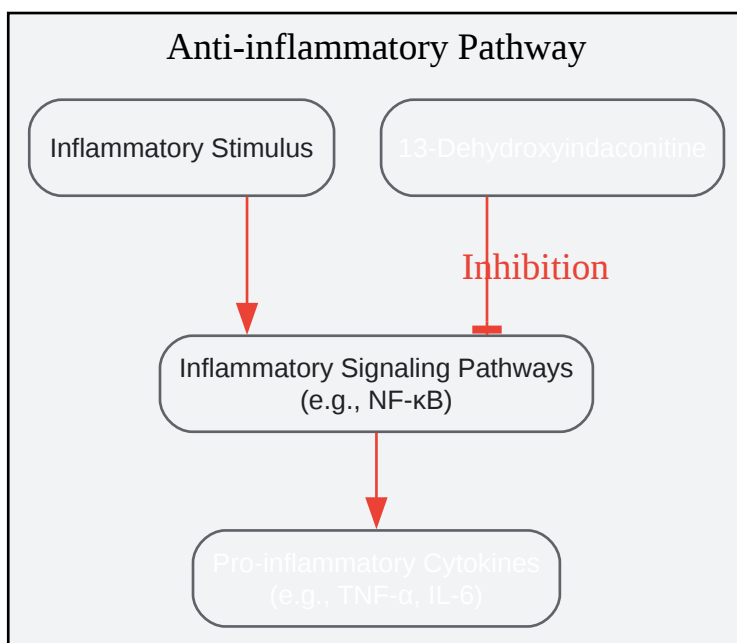
Preparation of Calibration Standards

Protocol:

- Prepare a series of working standard solutions by serially diluting the stock solution with the appropriate solvent.
- For example, to prepare a 10 µg/mL standard, pipette 1 mL of the 100 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with the solvent.
- Prepare a range of concentrations to cover the expected concentration of the analyte in the samples. A typical calibration curve might include concentrations from 0.1 µg/mL to 50

µg/mL.





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References

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